

Application Notes and Protocols: Preparation of Sp-8-Br-cAMPS Stock Solution

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Compound of Interest

Compound Name: *Sp-8-Br-cAMPS*

Cat. No.: *B1245352*

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Introduction

Sp-8-Br-cAMPS (8-Bromoadenosine-3',5'-cyclic monophosphorothioate, Sp-isomer) is a potent, cell-permeable and metabolically resistant activator of cAMP-dependent protein kinase A (PKA).^{[1][2][3]} Its resistance to hydrolysis by phosphodiesterases (PDEs) ensures a more sustained activation of PKA signaling pathways compared to endogenous cAMP.^{[4][5]} This makes it an invaluable tool for studying the downstream effects of PKA activation in various cellular processes. Proper preparation of a stable and accurate stock solution is the critical first step for reliable and reproducible experimental results.

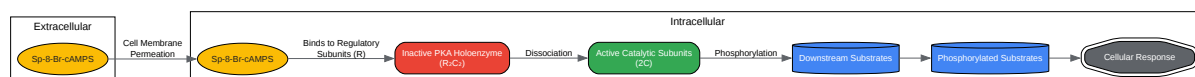
Quantitative Data Summary

The following table summarizes the key quantitative data for **Sp-8-Br-cAMPS**, including its molecular properties and solubility in common laboratory solvents.

Parameter	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ BrN ₅ O ₅ PS · Na	[6]
Formula Weight	446.2 g/mol	[6]
Purity	≥98%	[6]
EC ₅₀ for PKA activation	360 nM	[1][7]
Solubility in DMF	30 mg/mL	[6]
Solubility in DMSO	25 mg/mL	[6]
Solubility in PBS (pH 7.2)	10 mg/mL	[6]
Solubility in Ethanol	0.5 mg/mL	[6]
Long-term Storage (Solid)	-20°C	[2][6]
Stability (Solid)	≥ 4 years at -20°C	[6]
Stock Solution Storage	-20°C or -80°C	[8][9]
Stock Solution Stability	Up to 1 month at -20°C, up to 6 months at -80°C	[9]

Signaling Pathway of Sp-8-Br-cAMPS

Sp-8-Br-cAMPS acts as an analog of cyclic AMP (cAMP), binding to the regulatory subunits of Protein Kinase A (PKA). This binding event induces a conformational change, leading to the dissociation and activation of the catalytic PKA subunits. These active subunits can then phosphorylate a multitude of downstream substrate proteins, thereby regulating a wide array of cellular functions.



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Caption: Signaling pathway of **Sp-8-Br-cAMPS** as a direct activator of Protein Kinase A (PKA).

Experimental Protocol: Preparation of Sp-8-Br-cAMPS Stock Solution

This protocol provides a detailed methodology for the preparation of a 10 mM stock solution of **Sp-8-Br-cAMPS**.

Materials:

- **Sp-8-Br-cAMPS** sodium salt powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO) or sterile, nuclease-free water
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

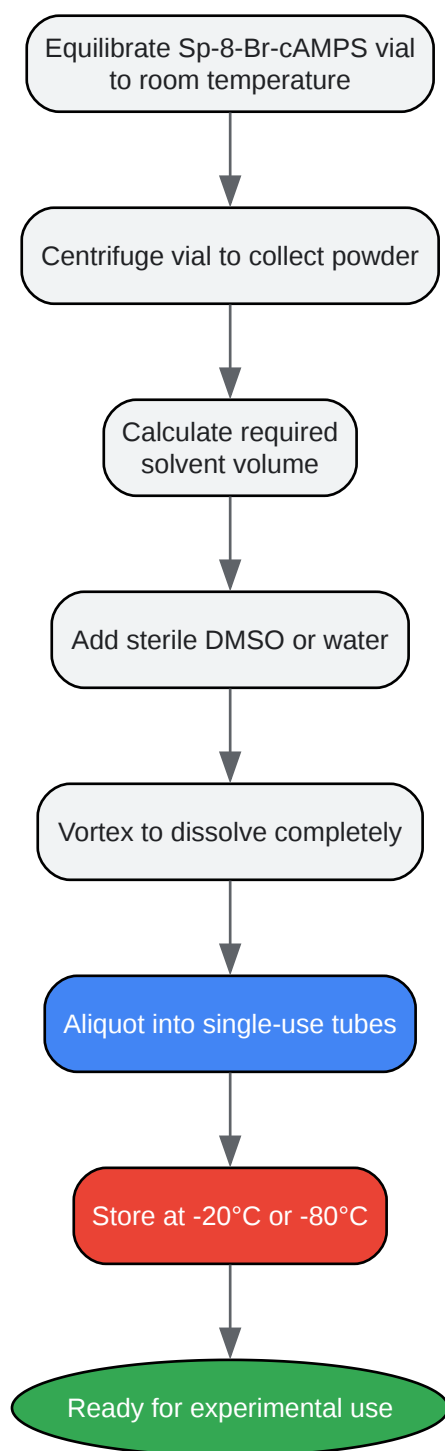
Procedure:

- **Equilibrate the Reagent:** Before opening, allow the vial of **Sp-8-Br-cAMPS** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the hygroscopic powder.
- **Centrifuge the Vial:** Briefly centrifuge the vial to ensure that all the powder is collected at the bottom.
- **Calculate the Required Solvent Volume:**
 - The molecular weight of **Sp-8-Br-cAMPS** sodium salt is 446.2 g/mol .
 - To prepare a 10 mM stock solution from 1 mg of the compound, the required volume of solvent is calculated as follows:

- $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
- $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 446.2 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 224.1 \mu\text{L}$
- Dissolution:
 - Aseptically add the calculated volume (e.g., 224.1 μL for 1 mg) of sterile DMSO or water to the vial.
 - Cap the vial tightly and vortex gently until the solid is completely dissolved. The solution should be clear and free of particulates.
- Aliquoting:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. The volume of the aliquots should be appropriate for your planned experiments to avoid repeated freeze-thaw cycles.
- Storage:
 - Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[9] Protect the aliquots from light.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Sp-8-Br-cAMPS** stock solution.



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Caption: Workflow for the preparation of **Sp-8-Br-cAMPS** stock solution.

Important Considerations

- Solvent Choice: While **Sp-8-Br-cAMPS** is soluble in both DMSO and aqueous buffers, the choice of solvent should be compatible with your specific cell type and experimental design. [2][6] Always include a vehicle control (the solvent alone at the same final concentration) in your experiments.
- Aliquoting: Avoiding repeated freeze-thaw cycles is crucial for maintaining the stability and activity of the compound.[8][9]
- Sterility: Maintain sterile technique throughout the procedure to prevent contamination of the stock solution, especially if it will be used in cell culture experiments.
- Protection from Light: Store stock solutions protected from light to prevent potential photodegradation.[10]

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